

Dichlorododecylmethyldichlorosilane CAS number and safety data sheet

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Compound of Interest

Compound Name: *Dichlorododecylmethyldichlorosilane*

Cat. No.: *B099570*

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An In-depth Technical Guide to Dichlorododecylmethyldichlorosilane

CAS Number: 18407-07-3

This technical guide provides a comprehensive overview of **dichlorododecylmethyldichlorosilane**, a chemical compound utilized by researchers, scientists, and drug development professionals for its surface modification properties. This document details its chemical identity, safety information, physical and chemical properties, and a representative experimental protocol for its application in forming self-assembled monolayers.

Chemical Identity and Properties

Dichlorododecylmethyldichlorosilane is an organosilicon compound with a dodecyl group, a methyl group, and two chlorine atoms attached to a central silicon atom. Its primary application lies in the functionalization of surfaces, where it reacts with hydroxyl groups to form a hydrophobic monolayer.

Table 1: Physical and Chemical Properties of **Dichlorododecylmethyldichlorosilane**[\[1\]](#)

Property	Value
Molecular Formula	C13H28Cl2Si
Molecular Weight	283.35 g/mol
Appearance	Colorless to light yellow/orange clear liquid
Boiling Point	127 °C at 3 mmHg
Flash Point	143 °C
Specific Gravity (20/20)	0.95
Refractive Index	1.45
Purity (by GC)	>95.0%

Safety Data Sheet Summary

A thorough understanding of the safety hazards and handling precautions is crucial when working with **dichlorododecylmethylsilane**. This substance is corrosive and reacts with moisture.

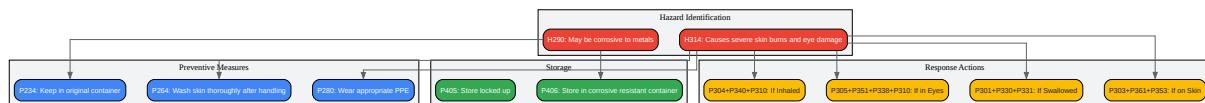
Table 2: GHS Hazard Information for **Dichlorododecylmethylsilane**[\[1\]](#)

Hazard Class	Hazard Statement	Pictogram	Signal Word
Corrosive to metals	H290: May be corrosive to metals	Corrosion	Danger
Skin corrosion/irritation	H314: Causes severe skin burns and eye damage	Corrosion	Danger

Table 3: Precautionary Statements and Handling[\[1\]](#)

Category	Precautionary Statement
Prevention	P234: Keep only in original container. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor. P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor. P390: Absorb spillage to prevent material damage.
Storage	P405: Store locked up. P406: Store in corrosive resistant container with a resistant inner liner. Recommended to store in a cool, dark place (<15°C) under an inert gas.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

Logical Relationship of Safety Information



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Caption: Logical flow from hazard identification to corresponding preventive, response, and storage measures.

Experimental Protocol: Formation of a Self-Assembled Monolayer on a Silica Substrate

Dichlorododecylmethylsilane is primarily used for creating hydrophobic surfaces through the formation of self-assembled monolayers (SAMs). The following is a representative protocol for this application.

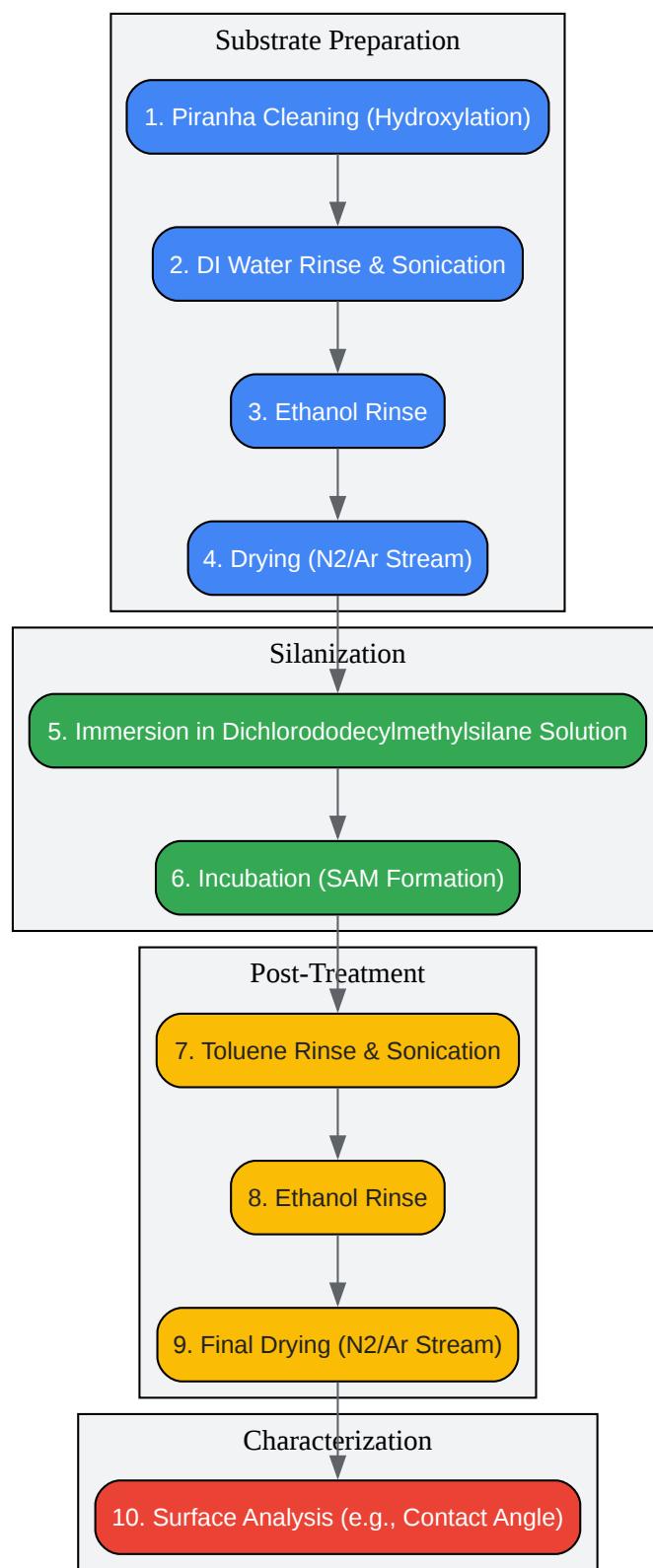
Objective: To create a hydrophobic surface on a silica substrate by depositing a self-assembled monolayer of dodecylmethylsilane.

Materials:

- **Dichlorododecylmethylsilane** (CAS: 18407-07-3)
- Anhydrous Toluene
- Silica substrates (e.g., silicon wafers, glass slides)
- Piranha solution (3:1 mixture of concentrated H_2SO_4 and 30% H_2O_2) - EXTREME CAUTION REQUIRED

- Deionized water
- Ethanol
- Nitrogen or Argon gas
- Appropriate glassware and sonicator

Experimental Workflow



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Caption: Workflow for surface modification using **dichlorododecylmethyilsilane**.

Procedure:

- Substrate Preparation:
 - Clean the silica substrates by immersing them in piranha solution for 30 minutes to remove organic contaminants and hydroxylate the surface. (Caution: Piranha solution is extremely corrosive and reactive).
 - Rinse the substrates thoroughly with deionized water, followed by sonication in deionized water for 15 minutes.
 - Rinse with ethanol and dry under a stream of nitrogen or argon gas.
- Silanization:
 - In a moisture-free environment (e.g., a glovebox), prepare a 1% (v/v) solution of **dichlorododecylmethyldilane** in anhydrous toluene.
 - Immerse the cleaned and dried substrates in the silane solution.
 - Allow the reaction to proceed for 1-2 hours at room temperature.
- Post-Treatment:
 - Remove the substrates from the solution and rinse with fresh anhydrous toluene.
 - Sonicate in toluene for 10 minutes to remove any unbound silane.
 - Rinse with ethanol and dry under a stream of nitrogen or argon.
- Characterization:
 - The success of the surface modification can be verified by measuring the water contact angle, which should significantly increase, indicating a hydrophobic surface.

Signaling Pathways and Drug Development Applications

Currently, there is no publicly available information to suggest that **dichlorododecylmethylsilane** is directly involved in any biological signaling pathways. Its primary utility in a research context, including for drug development professionals, is as a tool for modifying the surface properties of materials. For instance, it can be used to create hydrophobic surfaces on microfluidic devices, biosensors, or drug delivery vehicles to control protein adsorption, cell adhesion, or the release kinetics of hydrophobic drugs.

Disclaimer: The information provided in this guide is for research and informational purposes only. Always consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical and adhere to all institutional safety protocols.

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References

- 1. Dichlorododecylmethylsilane | 18407-07-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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